

Technical Guide: Synthesis and Purification of D-Fructose-¹⁸O-2

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Compound of Interest

Compound Name: D-Fructose-18O-2

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This technical guide provides a comprehensive overview of the synthesis and purification of D-Fructose-¹⁸O-2, a stable isotope-labeled monosaccharide crucial for tracer studies in metabolic research. The methodologies detailed herein are based on established chemical principles of carbohydrate chemistry, specifically the base-catalyzed isomerization of aldoses in the presence of ¹⁸O-labeled water.

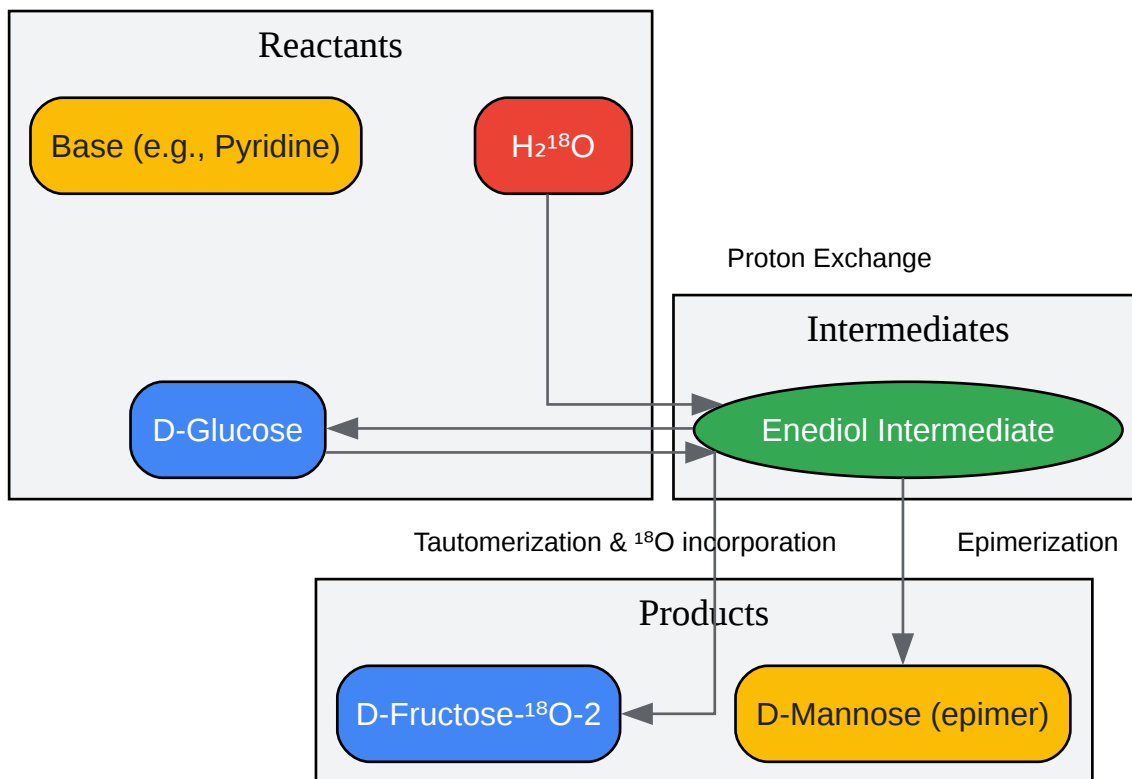
Introduction

D-Fructose labeled with the stable isotope oxygen-18 (¹⁸O) at the C-2 position is a valuable tool for investigating fructose metabolism, glycemic control, and the metabolic fate of dietary sugars.[1][2] Unlike radiolabeling, stable isotope labeling offers a safer alternative for in vivo studies in humans.[3] This guide outlines a robust method for the synthesis of D-Fructose-¹⁸O-2 via the base-catalyzed isomerization of D-glucose in an ¹⁸O-enriched environment, followed by a detailed purification protocol to achieve high isotopic and chemical purity.

Synthesis of D-Fructose-¹⁸O-2

The synthesis of D-Fructose-¹⁸O-2 is achieved through the Lobry de Bruyn-Alberda-van Ekenstein transformation, a base-catalyzed aldose-ketose isomerization.[4][5] In this reaction, D-glucose is treated with a mild base in the presence of ¹⁸O-labeled water (H₂¹⁸O). The reaction proceeds through an enediol intermediate, allowing for the incorporation of ¹⁸O at the C-2 position of the resulting fructose molecule.

Proposed Signaling Pathway: Base-Catalyzed Isomerization of D-Glucose to D-Fructose-¹⁸O-2



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Caption: Base-catalyzed isomerization of D-Glucose to D-Fructose-¹⁸O-2 via an enediol intermediate.

Experimental Protocol: Synthesis

Materials:

- D-Glucose (anhydrous, high purity)
- ¹⁸O-Water (H₂¹⁸O, 97-99 atom % ¹⁸O)
- Pyridine (anhydrous)
- Dowex® 50WX8 (H⁺ form) resin

- Anhydrous ethanol
- Anhydrous diethyl ether

Procedure:

- **Reaction Setup:** In a flame-dried round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve D-glucose (1.0 g, 5.55 mmol) in H₂¹⁸O (10 mL).
- **Addition of Base:** Add anhydrous pyridine (0.5 mL, 6.18 mmol) to the solution.
- **Reaction:** Heat the reaction mixture to 95 °C and stir for 24 hours under an inert atmosphere (e.g., Argon).
- **Neutralization:** After cooling to room temperature, neutralize the reaction mixture by adding Dowex® 50WX8 (H⁺ form) resin until the pH reaches 7.0.
- **Filtration:** Filter the resin and wash with a small amount of deionized water.
- **Solvent Removal:** Concentrate the filtrate under reduced pressure to obtain a viscous syrup containing a mixture of D-Fructose-¹⁸O-2, unreacted D-glucose, and D-mannose.
- **Azeotropic Drying:** Co-evaporate the syrup with anhydrous ethanol (3 x 10 mL) to remove residual water.
- **Precipitation:** Add anhydrous diethyl ether to the syrup to precipitate the crude sugar mixture.
- **Isolation:** Collect the precipitate by filtration and dry under vacuum.

Purification of D-Fructose-¹⁸O-2

The crude product from the synthesis is a mixture of sugars. Purification is essential to isolate D-Fructose-¹⁸O-2 with high chemical and isotopic purity. Preparative High-Performance Liquid Chromatography (HPLC) is the method of choice for this separation.

Experimental Workflow: Purification



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Caption: Workflow for the purification of D-Fructose-¹⁸O-2 using preparative HPLC.

Experimental Protocol: Purification

Instrumentation and Columns:

- Preparative HPLC system with a refractive index (RI) detector.
- Stationary Phase: Amine-based column (e.g., Luna NH₂).^{[6][7]}

Mobile Phase:

- Acetonitrile/Water (80:20, v/v), filtered and degassed.

Procedure:

- Sample Preparation: Dissolve the crude sugar mixture in the mobile phase to a concentration of 100 mg/mL.
- Injection: Inject the sample onto the preparative HPLC column.
- Elution: Perform isocratic elution with the acetonitrile/water mobile phase.
- Fraction Collection: Collect fractions corresponding to the D-fructose peak as detected by the RI detector.
- Purity Analysis: Analyze the purity of the collected fractions by analytical HPLC.
- Pooling and Concentration: Pool the pure fractions and remove the solvent by lyophilization to obtain pure D-Fructose-¹⁸O-2 as a white solid.

Data Presentation

The following tables summarize the expected quantitative data from the synthesis and purification of D-Fructose-¹⁸O-2.

Table 1: Synthesis Reaction Parameters and Yield

Parameter	Value
Starting Material	D-Glucose
Amount of Starting Material	1.0 g
Solvent	H ₂ ¹⁸ O (98 atom % ¹⁸ O)
Base	Pyridine
Reaction Temperature	95 °C
Reaction Time	24 hours
Crude Product Yield	~90%
Composition of Crude Product	
D-Fructose- ¹⁸ O-2	~30-35%
D-Glucose (unreacted)	~55-60%
D-Mannose	~5-10%

Table 2: Purification and Final Product Characterization

Parameter	Value
Purification Method	Preparative HPLC
Column	Amine-based
Mobile Phase	Acetonitrile/Water (80:20)
Purified Yield	~25-30% (from starting D-Glucose)
Chemical Purity (by HPLC)	>99%
Isotopic Enrichment (by MS)	>97 atom % ^{18}O
Final Product Form	White, amorphous solid

Conclusion

The described methodology provides a reliable pathway for the synthesis and purification of D-Fructose- ^{18}O -2. The base-catalyzed isomerization of D-glucose in H_2^{18}O offers a direct route for ^{18}O incorporation at the C-2 position. Subsequent purification by preparative HPLC ensures high chemical and isotopic purity, making the final product suitable for sensitive metabolic tracer studies in various research and development applications. Careful control of reaction conditions and meticulous purification are paramount to achieving the desired product specifications.

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References

- 1. Theoretical examination of the mechanism of aldose-ketose isomerization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Catalytic Isomerization of Biomass-Derived Aldoses: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]

- 4. Lobry-de_Bruyn-van_Ekenstein_transformation [chemeurope.com]
- 5. Lobry de Bruyn–Van Ekenstein transformation - Wikipedia [en.wikipedia.org]
- 6. lcms.cz [lcms.cz]
- 7. spectralabs.com [spectralabs.com]
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